

Compound of Interest

Compound Name: Lu AA39835-d3

Cat. No.: B12398737

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of Lu AA39835, a pharmacologically active metabolite of the multimodal antidepressant

Discovery of Lu AA39835 as a Metabolite of Vortioxetine

The discovery of Lu AA39835 was a direct result of comprehensive pharmacokinetic and metabolism studies of Vortioxetine (also known as Lu AA2101).

The formation of Lu AA39835 occurs through an oxidative metabolic pathway. Vortioxetine is primarily metabolized by a range of cytochrome P450 (CYP) enzymes, particularly CYP2D6.

Metabolic Pathway

The metabolic journey from Vortioxetine to Lu AA39835 is initiated by hepatic oxidation. The primary metabolic route for Vortioxetine leads to the formation of Lu AA39835, a hydroxylated metabolite.

```
graph TD
    Vortioxetine[Vortioxetine] --> LuAA39835[Lu AA39835<br/>(Hydroxylated Metabolite)]
    Vortioxetine --> Glucuronide[Glucuronide]
    Vortioxetine --> MajorMetabolite[Major Metabolite]
    LuAA39835 --> Glucuronide
    LuAA39835 --> MajorMetabolite
```

```
Vortioxetine[Vortioxetine]
LuAA39835[Lu AA39835<br/>(Hydroxylated Metabolite)]
Glucuronide[Glucuronide]
MajorMetabolite[Major Metabolite]
```

```
Vortioxetine --> LuAA39835
LuAA39835 --> Glucuronide
Vortioxetine --> MajorMetabolite
}
```

Experimental Protocol for Proposed Synthesis:

- Synthesis of a Protected Vortioxetine Precursor: Synthesize a protected version of Vortioxetine, for example

- Directed Ortho-Metalation and Hydroxylation: The protected Vortioxetine intermediate could undergo directed
- Deprotection: The protecting group (e.g., Boc) on the piperazine nitrogen can be removed under acidic condit
- Purification: The final compound would be purified using standard techniques such as column chromatography a

Conclusion

Lu AA39835 is a minor but pharmacologically active metabolite of Vortioxetine, formed through hepatic oxidation.

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References

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- 3. Pharmacokinetic Drug Interactions Involving Vortioxetine (Lu AA21004), a Multimodal Antidepressant | springermedizin.de [springermedizin.de]
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